

Applications of Indium-111 in Preclinical SPECT Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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Introduction

Indium-111 (^{111}In) is a gamma-emitting radionuclide widely utilized in preclinical Single Photon Emission Computed Tomography (SPECT) imaging. Its favorable decay characteristics, including a physical half-life of 2.8 days and principal gamma photon energies of 171 keV and 245 keV, make it well-suited for longitudinal studies in small animal models.^[1] Preclinical SPECT provides a powerful non-invasive tool to visualize and quantify the biodistribution of ^{111}In -labeled molecules, offering critical insights in oncology, cell therapy, and pharmacology.^[1]

This document provides detailed application notes and experimental protocols for the use of Indium-111 in two key preclinical research areas: cancer imaging and cell tracking.

Application Note 1: Cancer Imaging with ^{111}In -Labeled Targeting Vectors

Principle

SPECT imaging with ^{111}In -labeled targeting vectors, such as monoclonal antibodies (mAbs) and peptides, enables the non-invasive visualization and quantification of tumor-specific biomarkers. This is achieved by conjugating a bifunctional chelator, such as DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid) or DTPA (diethylenetriaminepentaacetic acid), to the targeting molecule. The chelator securely holds the ^{111}In radionuclide, which is then delivered to the tumor site by the targeting vector. The emitted gamma rays are detected by the SPECT scanner to generate a three-dimensional image of the radiotracer distribution, allowing for the assessment of tumor targeting, receptor expression, and response to therapy.

Applications in Preclinical Oncology

- **Tumor Phenotyping:** Assessing the expression of specific cell surface receptors (e.g., HER2, PSMA) to stratify animal models or evaluate tumor heterogeneity.
- **Pharmacokinetics and Biodistribution:** Determining the in vivo fate of novel antibody-drug conjugates (ADCs) or peptide-drug conjugates (PDCs) by tracking the distribution of the radiolabeled vector.
- **Dosimetry:** Estimating the radiation absorbed dose to the tumor and normal organs for the development of radioimmunotherapy agents.
- **Monitoring Treatment Response:** Evaluating the change in tumor size and receptor expression following therapeutic intervention.

Application Note 2: Cell Tracking with Indium-111

Principle

Tracking the fate of administered cells is crucial for the development and evaluation of cell-based therapies. Direct cell labeling with ^{111}In provides a straightforward and sensitive method for in vivo cell tracking using SPECT. In this approach, cells are incubated ex vivo with a lipophilic ^{111}In -complex, such as ^{111}In -oxine, which passively diffuses across the cell membrane and becomes trapped intracellularly.^{[2][3]} Alternatively, cells can be labeled using membrane-intercalating peptides conjugated with a chelator for ^{111}In .^[4] Once the labeled cells are administered to the animal, their migration, homing, and persistence can be monitored non-invasively over time with SPECT imaging.

Applications in Preclinical Research

- Stem Cell Therapy: Tracking the engraftment and biodistribution of mesenchymal stem cells (MSCs) or other progenitor cells to target tissues.
- Immunotherapy: Monitoring the trafficking and tumor infiltration of immune cells, such as T cells or dendritic cells.
- Inflammation and Infection Imaging: Visualizing the accumulation of labeled white blood cells at sites of inflammation or infection.[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies using ^{111}In for SPECT imaging.

Table 1: Radiolabeling Efficiency of ^{111}In -Labeled Agents

Targeting Molecule	Chelator	Radiolabeling Efficiency (%)	Reference
Trastuzumab	DOTA	>95%	[6]
Bevacizumab	DOTA	>97%	[7]
Rituximab	DOTA	98-100%	[8]
Pendetide	DTPA	>95%	[9]
Octreotide	DTPA	>95%	[10]
5T33 Myeloma Cells	Oxine	$20.6 \pm 6.1\%$	[11]
5T33 Myeloma Cells	DTPA-Peptide	$9.2 \pm 3.6\%$	[11]

Table 2: In Vivo Biodistribution of ^{111}In -Labeled Antibodies in Tumor-Bearing Mice (%ID/g)

Antibody	Tumor Model	Time (h)	Tumor	Liver	Spleen	Kidneys	Blood
¹¹¹ In-DOTAGA - Trastuzumab	BT-474	72	66.9 ± 0.9	10.1 ± 1.5	3.6 ± 0.5	4.8 ± 0.9	10.3 ± 1.8
¹¹¹ In-DOTAGA - Pertuzumab	BT-474	72	63.6 ± 5.9	11.8 ± 1.2	4.2 ± 0.5	5.2 ± 0.7	12.1 ± 2.1
¹¹¹ In-DOTA-Bevacizumab	SW-480	72	~8.0	~12.0	~4.0	~6.0	~10.0

%ID/g = percentage of injected dose per gram of tissue.

Table 3: In Vivo Biodistribution of ¹¹¹In-Labeled Cells in Mice (%ID/g)

Cell Type	Labeling Agent	Time (h)	Lungs	Liver	Spleen
5T33 Myeloma Cells	¹¹¹ In-oxine	24	~5	~40	~15
5T33 Myeloma Cells	¹¹¹ In-DTPA-Peptide	24	~2	~45	~10

Experimental Protocols

Protocol 1: DOTA-NHS-ester Conjugation to a Monoclonal Antibody

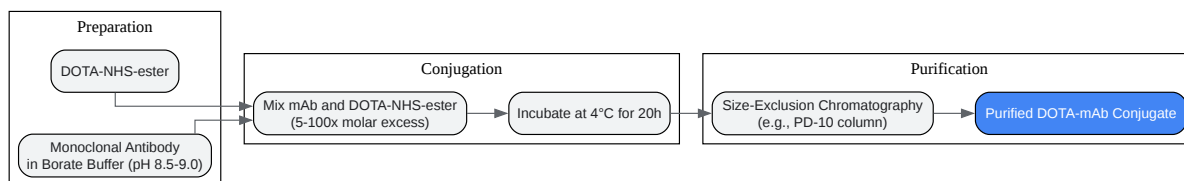
This protocol describes the conjugation of a DOTA-NHS-ester to the lysine residues of a monoclonal antibody.

Materials:

- Monoclonal antibody (mAb)
- DOTA-NHS-ester
- 0.1 M Borate-buffered saline (pH 8.5-9.0)
- Size-exclusion chromatography column (e.g., PD-10)
- 0.1 M Sodium acetate (NaOAc), pH 5.6

Procedure:

- **Antibody Preparation:** Prepare a solution of the mAb in 0.1 M borate-buffered saline at a concentration of 10 mg/mL.
- **Conjugation Reaction:** Add a 5 to 100-fold molar excess of DOTA-NHS-ester to the antibody solution.
- **Incubation:** Gently mix the reaction solution and incubate at 4°C for 20 hours.
- **Purification:** Purify the DOTA-conjugated mAb from excess, unreacted chelator using a size-exclusion chromatography column (e.g., PD-10) pre-equilibrated with 0.1 M NaOAc (pH 5.6).
- **Characterization:** Collect fractions and determine the protein concentration (e.g., by Nanodrop). The number of chelators per antibody can be determined by mass spectrometry.



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Caption: Workflow for DOTA-NHS-ester conjugation to a monoclonal antibody.

Protocol 2: Radiolabeling of DOTA-Conjugated Antibody with ^{111}In

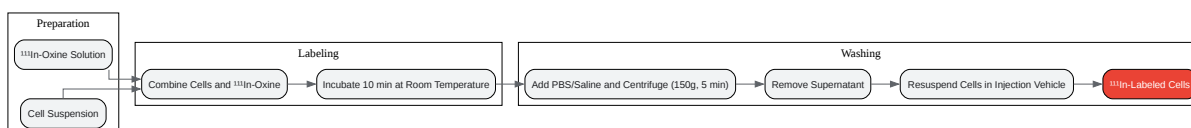
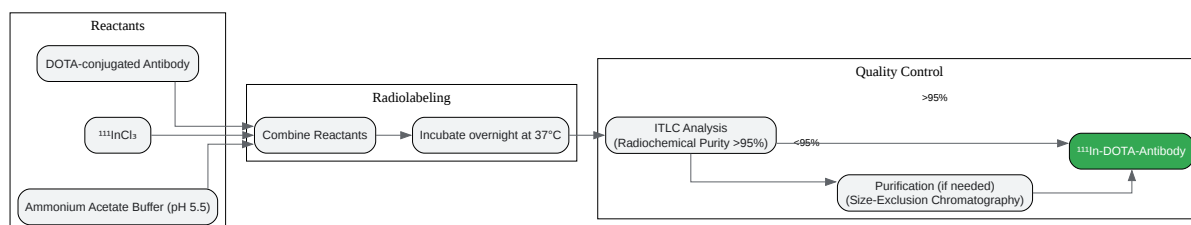
Materials:

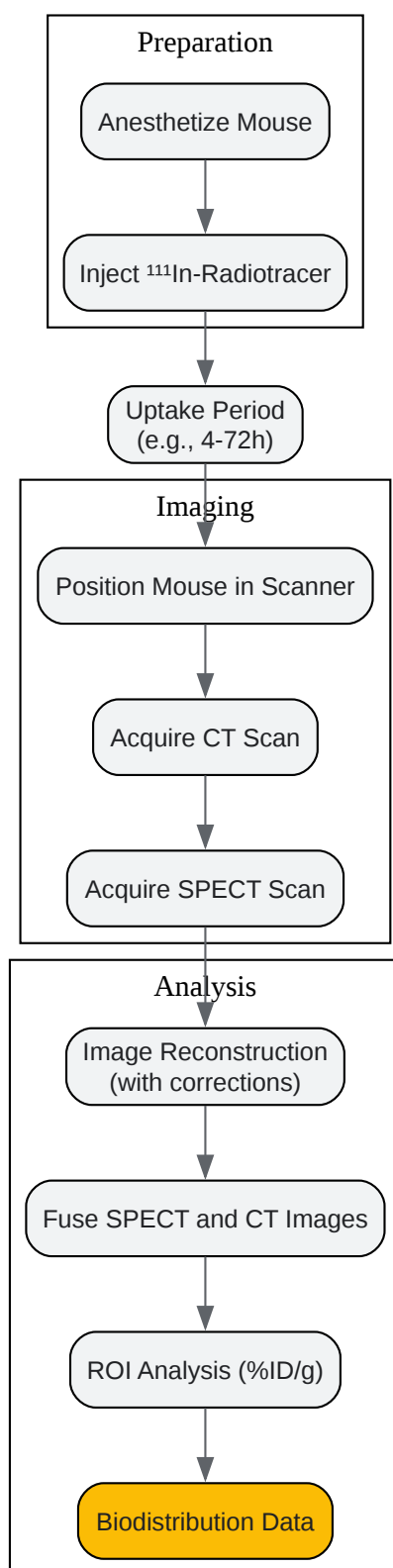
- DOTA-conjugated antibody
- $^{111}\text{InCl}_3$ in 0.05 M HCl
- 0.2 M Ammonium acetate buffer (pH 5.5)
- Heating block or water bath
- Instant thin-layer chromatography (ITLC) strips
- 0.2 M Citric acid (mobile phase)

Procedure:

- **Reaction Setup:** In a sterile vial, combine 200-300 μg of the DOTA-conjugated antibody with 50-100 MBq of $^{111}\text{InCl}_3$.^[4] Adjust the final volume to 500 μL with 0.2 M ammonium acetate buffer (pH 5.5).^[4]

- Incubation: Incubate the reaction mixture overnight at 37°C.[4]
- Quality Control: Determine the radiochemical purity by ITLC using 0.2 M citric acid as the mobile phase. The ^{111}In -DOTA-antibody remains at the origin, while free ^{111}In migrates with the solvent front. A radiochemical purity of >95% is desirable.
- Purification (if necessary): If the radiochemical purity is <95%, purify the radiolabeled antibody using a size-exclusion column (e.g., NAP-5) equilibrated with sterile saline.





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